

# Application Notes and Protocols for ACT-1004-1239 Administration in Animal Models

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## Compound of Interest

Compound Name: ACT-1004-1239

Cat. No.: B11937379

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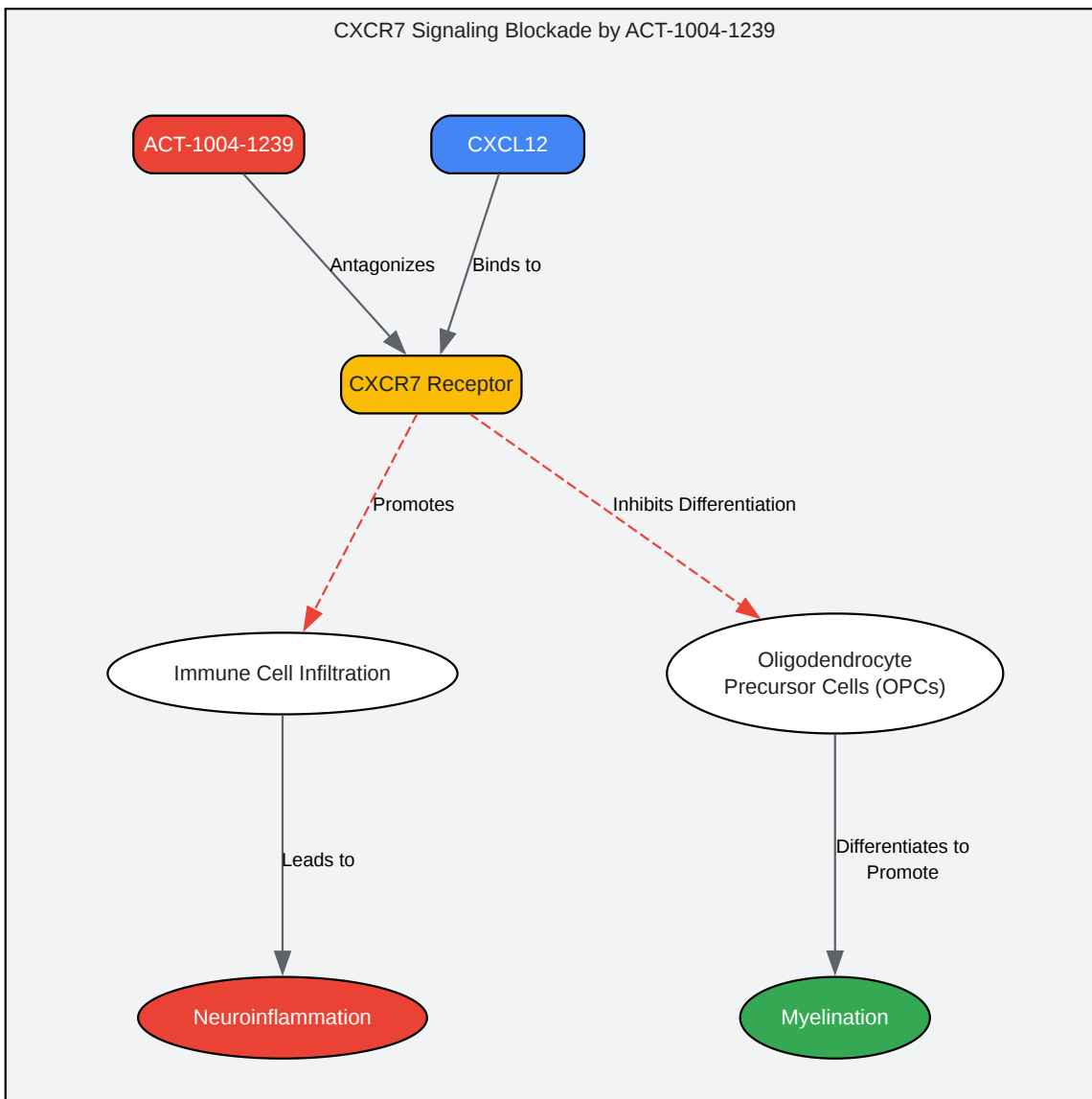
For Researchers, Scientists, and Drug Development Professionals

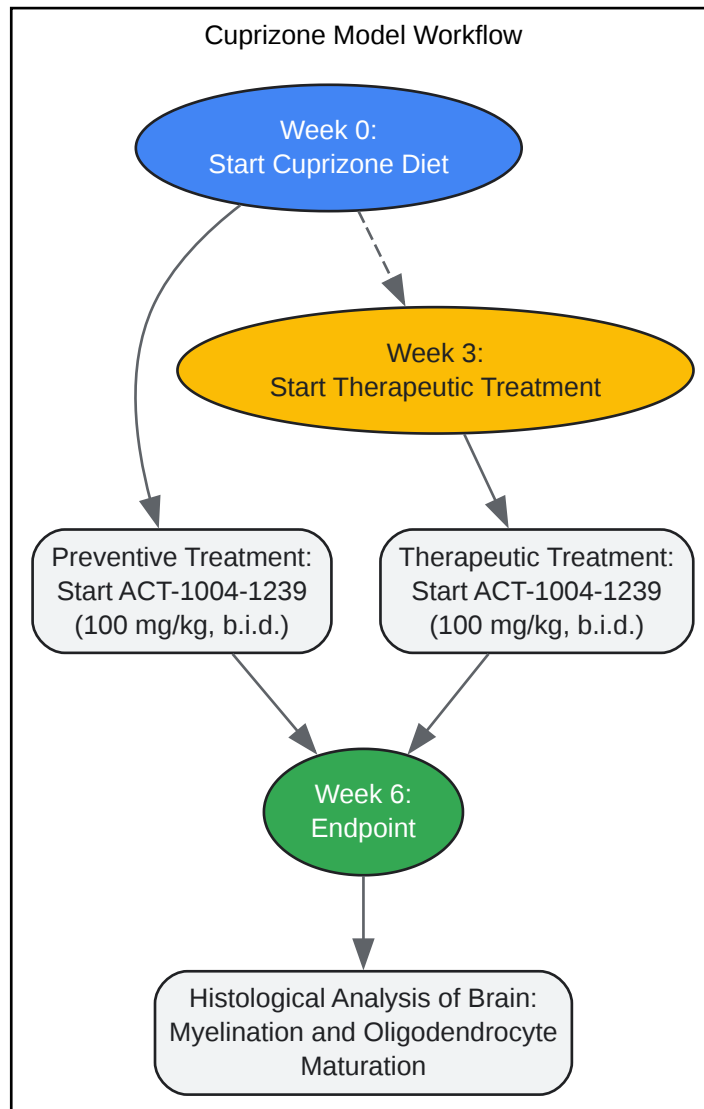
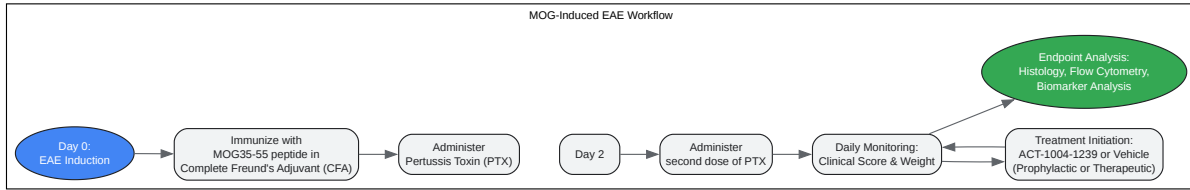
## Introduction

**ACT-1004-1239** is a first-in-class, orally available antagonist of the CXCR7 receptor, showing promise in preclinical models for its immunomodulatory and pro-myelinating effects.[1][2] This document provides detailed application notes and protocols for the administration of **ACT-1004-1239** in widely used animal models of demyelinating diseases, namely the Experimental Autoimmune Encephalomyelitis (EAE) and cuprizone-induced demyelination models.

## Mechanism of Action

**ACT-1004-1239** is a potent and selective antagonist of the CXCR7 receptor.[1] Its therapeutic potential in demyelinating diseases stems from a dual mechanism of action: reducing neuroinflammation and enhancing myelin repair.[1][2] By blocking CXCR7, **ACT-1004-1239** modulates the levels of its ligands, CXCL11 and CXCL12, which are involved in immune cell trafficking and oligodendrocyte precursor cell (OPC) differentiation.[1] This leads to a reduction in immune cell infiltration into the central nervous system (CNS) and promotes the maturation of OPCs into myelinating oligodendrocytes.[1]





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## References

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- 2. Target engagement of the first-in-class CXCR7 antagonist ACT-1004-1239 following multiple-dose administration in mice and humans - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Notes and Protocols for ACT-1004-1239 Administration in Animal Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11937379/docs#application-notes-and-protocols-for-act-1004-1239-administration-in-animal-models>]

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